

# Navigating the Radical: A Comprehensive Technical Guide to the Safe Handling of TEMPO

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## Compound of Interest

Compound Name: *Tempo*

Cat. No.: *B1682020*

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This in-depth technical guide serves as a critical resource for researchers, scientists, and drug development professionals on the safe handling and use of (2,2,6,6-Tetramethylpiperidin-1-yl)oxyl, commonly known as **TEMPO**. A stable and versatile radical, **TEMPO** is an invaluable reagent in modern organic synthesis, particularly for the selective oxidation of alcohols. However, its utility is matched by a set of hazards that necessitate stringent safety protocols. This document outlines the essential precautions, experimental procedures, and emergency responses to ensure the safe and effective use of **TEMPO** in a laboratory setting.

## Chemical and Physical Properties

**TEMPO** is a red-orange crystalline solid with a melting point of 36-38 °C. It is a stable aminoxyl radical, a property attributable to the steric hindrance provided by the four methyl groups surrounding the nitroxide moiety.<sup>[1]</sup> While stable under normal conditions, it is crucial to be aware of its reactivity and potential for hazardous decomposition.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>18</sub> NO	
Molar Mass	156.25 g/mol	
Appearance	Red-orange solid	
Melting Point	36-38 °C	
Boiling Point	Sublimes under vacuum	
Vapor Pressure	0.4 hPa at 20 °C	[2]
Density	0.91 g/cm <sup>3</sup>	[2]

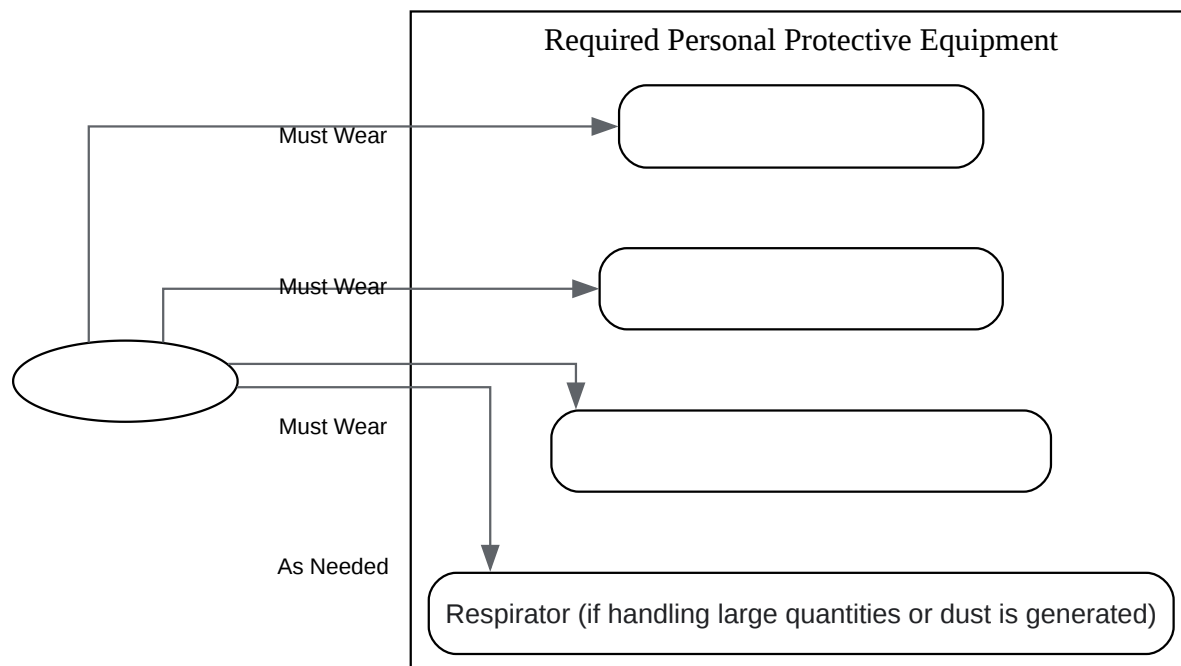
## Hazard Identification and Toxicity

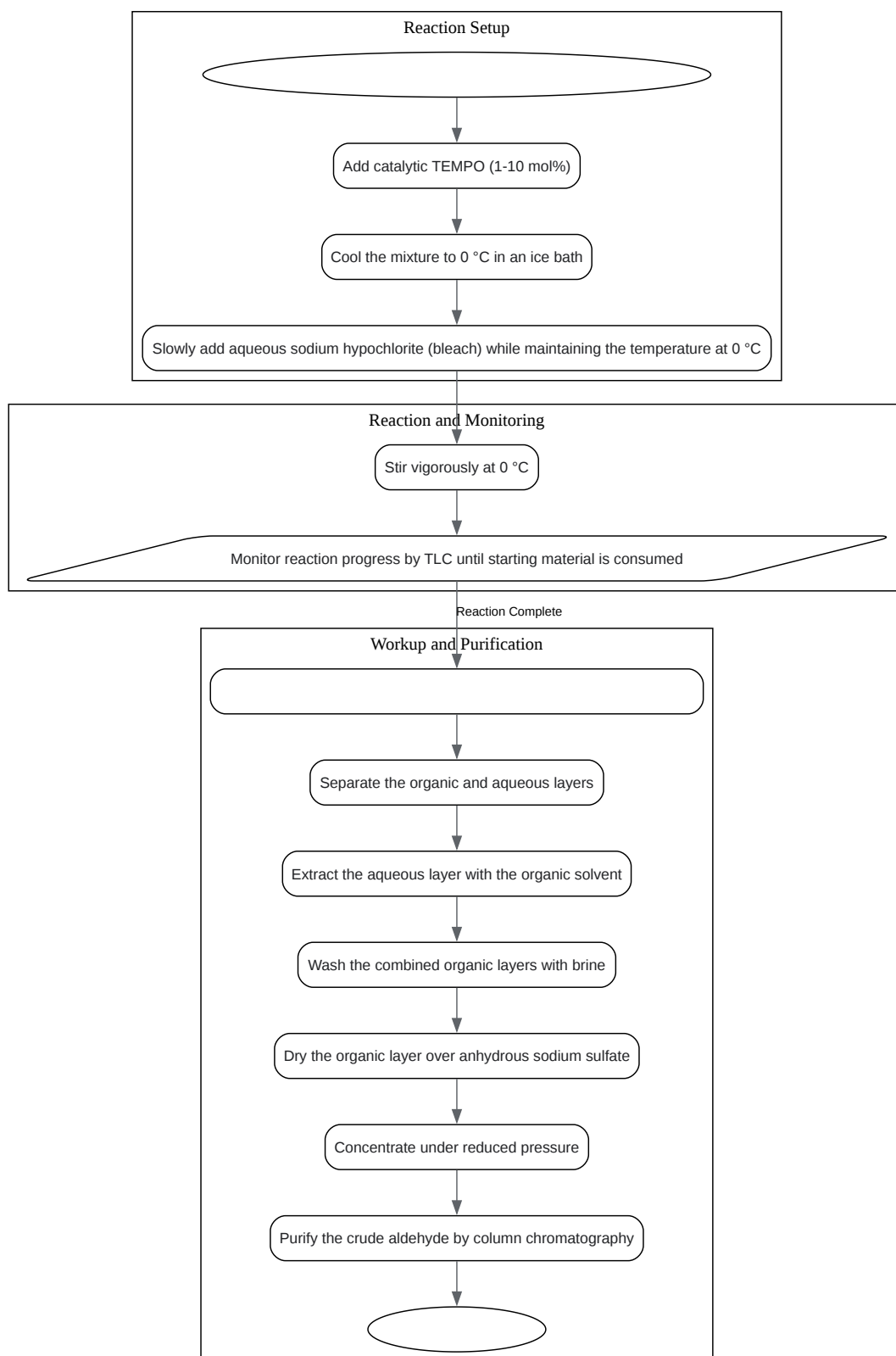
**TEMPO** is classified as a corrosive substance that can cause severe skin burns and eye damage.[3][4] Ingestion can lead to perforation of the esophagus and stomach due to its strong corrosive effects.[4] While specific acute toxicity data for pure **TEMPO** is not readily available in the provided search results, it is imperative to handle it with the utmost care, assuming high toxicity.

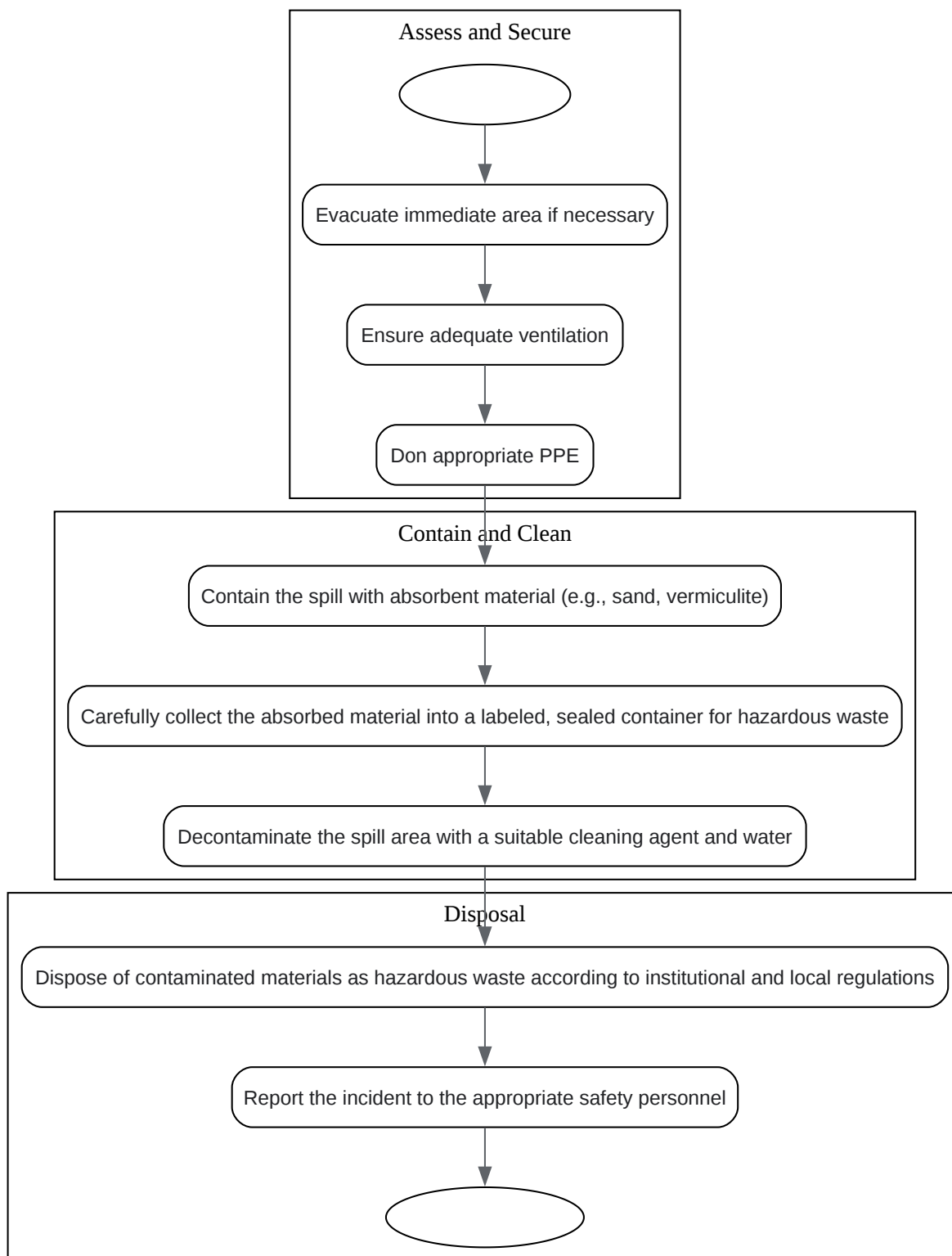
Hazard	Description	GHS Classification
Skin Corrosion/Irritation	Causes severe skin burns.	Skin Corrosion 1B[2]
Serious Eye Damage/Irritation	Causes serious eye damage.	Eye Damage 1[2]
Acute Toxicity (Oral)	Harmful if swallowed. Danger of perforation of the esophagus and stomach.	Not classified as acutely toxic in some sources, but corrosive effects are severe.[4]

## Personal Protective Equipment (PPE)

Due to the corrosive nature of **TEMPO**, appropriate personal protective equipment is mandatory to prevent contact.







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